

Spectroscopic and Synthetic Profile of 4-(3-Bromophenyl)butanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(3-Bromophenyl)butanoic acid

Cat. No.: B154260

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For researchers, scientists, and professionals engaged in drug development, this document provides an in-depth technical guide to the spectroscopic and synthetic characteristics of **4-(3-Bromophenyl)butanoic acid**. This guide summarizes available spectral data, outlines a detailed experimental protocol for its synthesis, and presents a visual representation of the synthetic workflow.

Spectroscopic Data

The following tables provide a summary of the available spectroscopic data for isomers of **4-(3-Bromophenyl)butanoic acid**, which can serve as a reference for the characterization of the target compound. Direct experimental data for **4-(3-Bromophenyl)butanoic acid** is not readily available in the public domain; however, the data for its isomers offers valuable insights into the expected spectral features.

Table 1: ¹H NMR Spectroscopic Data of 4-(4-Bromophenyl)butanoic Acid

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment | Coupling Constant (J) Hz |
|---------------------------------|--------------|-------------|--|--------------------------|
| 7.40 | d | 2H | Ar-H | 8.4 |
| 7.06 | d | 2H | Ar-H | 8.4 |
| 2.63 | t | 2H | -CH ₂ -Ar | 7.8 |
| 2.36 | t | 2H | -CH ₂ -COOH | 7.2 |
| 1.97 | dt | 2H | -CH ₂ -CH ₂ -CH ₂ - | 7.2, 7.8 |

Solvent: CDCl₃, Frequency: 300 MHz

Table 2: ¹³C NMR Spectroscopic Data of (3S)-3-(4-bromophenyl)butanoic acid

| Chemical Shift (δ) ppm |
|---------------------------------|
| 178.0 (approx.) |
| 142.0 (approx.) |
| 131.8 (approx.) |
| 129.0 (approx.) |
| 121.0 (approx.) |
| 42.0 (approx.) |
| 40.0 (approx.) |
| 21.0 (approx.) |

Solvent: CDCl₃, Frequency: 100 MHz

Table 3: Mass Spectrometry Data of 4-(4-Bromophenyl)butanoic Acid

| m/z | Relative Intensity (%) | Assignment |
|-------|------------------------|----------------------|
| 244.0 | 10 | [M+2-H] ⁻ |
| 243.0 | 98 | [M+1-H] ⁻ |
| 242.0 | 11 | [M-H] ⁻ |
| 241.0 | 100 | [M-H] ⁻ |

Ionization Mode: ESI-quadrupole (negative ion mode)[1]

Experimental Protocols

While a specific, validated synthesis protocol for **4-(3-Bromophenyl)butanoic acid** is not detailed in the available literature, a general and robust method for the synthesis of a similar compound, 4-(4-bromophenyl)butanoic acid, is well-documented. This procedure, a Clemmensen reduction, can be adapted for the synthesis of the target molecule.

Synthesis of 4-(3-Bromophenyl)butanoic Acid (Adapted from a protocol for the 4-bromo isomer)[1]

This synthesis involves the reduction of 3-(3-bromobenzoyl)propionic acid.

Materials:

- 3-(3-Bromobenzoyl)propionic acid
- Zinc powder
- Mercuric chloride
- Concentrated hydrochloric acid
- Toluene
- Water
- Ethyl acetate

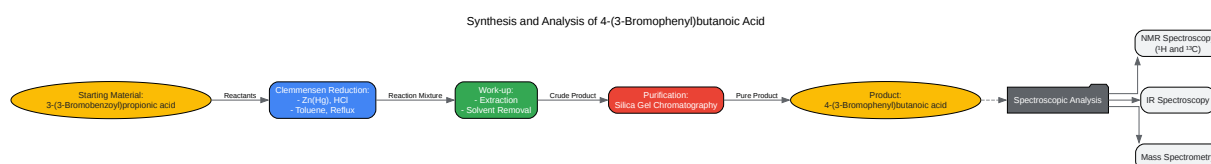
- Hexane
- Silica gel

Procedure:

- **Amalgamated Zinc Preparation:** In a suitable flask, stir zinc powder (13.0 g, 200 mmol) with a solution of mercuric chloride (1.00 g, 4.80 mmol) in water (10 mL) and concentrated hydrochloric acid (0.6 mL) for 5 minutes.
- **Reaction Setup:** Decant the liquid from the amalgamated zinc. To the zinc, add toluene (20 mL), concentrated hydrochloric acid (20 mL), and water (8 mL).
- **Reduction Reaction:** Add 3-(3-bromobenzoyl)propionic acid (10.5 mmol) to the reaction mixture. Heat the mixture at reflux (100 °C) for 24 hours. During the reflux, replenish with concentrated hydrochloric acid (1 mL) every 6 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter. Separate the organic phase and remove the solvent under reduced pressure. The resulting liquid should precipitate white crystals upon cooling.
- **Purification:** Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and hexane (1:3, v/v) as the eluent to afford **4-(3-bromophenyl)butanoic acid**.

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent spectroscopic analysis of **4-(3-Bromophenyl)butanoic acid**.



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Caption: Workflow for the synthesis and spectroscopic characterization.

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References

- 1. 4-(4-BROMOPHENYL)BUTANOIC ACID synthesis - chemicalbook [chemicalbook.com]
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